

Dichloromethyl Methyl Ether: A Technical Overview of its Properties and Applications

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Compound of Interest

Compound Name: *Dichloromethyl methyl ether*

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Introduction

Dichloromethyl methyl ether (DCME), with the chemical formula $C_2H_4Cl_2O$, is a halogenated ether that serves as a valuable reagent in organic synthesis.[1][2][3] It is a colorless liquid characterized by a pungent, chloroform-like odor.[1][3][4] Structurally, it features a methoxy group attached to a dichloromethyl group, which imparts significant reactivity, making it a potent electrophile.[5] This technical guide provides an in-depth overview of the physical and chemical properties of **dichloromethyl methyl ether**, its synthesis, key applications, and relevant experimental protocols.

Physical and Chemical Properties

Dichloromethyl methyl ether is a volatile and flammable liquid.[6][7] It is soluble in most organic solvents but reacts with water.[1][4][6] The key physical and chemical properties are summarized in the tables below.

Physical Properties

Property	Value	Reference
Molecular Formula	C ₂ H ₄ Cl ₂ O	[1][3][8][9]
Molecular Weight	114.96 g/mol	[3][6][8][9]
Appearance	Colorless liquid	[6][8]
Boiling Point	85 °C	[8][9]
Density	1.271 g/mL at 25 °C	[8][9]
Refractive Index	n ₂₀ /D 1.431	[8][9]
Vapor Pressure	84 hPa at 20 °C	[8]
Flash Point	42 °C (107.6 °F)	[9]
Solubility	Soluble in most organic solvents; reacts with water.	[1][6]

Chemical Properties and Hazards

Property	Description	Reference
Reactivity	Reacts with water to form hydrochloric acid and formaldehyde.[4] Incompatible with strong oxidizing agents and acids.[4][6]	
Flammability	Highly flammable liquid and vapor.[6][7] Vapors may form explosive mixtures with air.[7]	
Toxicity	Toxic by inhalation, in contact with skin, and if swallowed.[6] Causes severe skin burns and eye damage.[6][7]	
Carcinogenicity	Limited evidence of a carcinogenic effect; considered a potential carcinogen.[1][4][6][8]	
Storage	Store in a cool, well-ventilated place, away from moisture and incompatible materials.[7][10] Recommended storage temperature is 2-8°C.[3][9]	

Synthesis of Dichloromethyl Methyl Ether

Dichloromethyl methyl ether can be synthesized through various methods, with one of the most common being the reaction of methyl formate with phosphorus pentachloride.[2][8][11]

Experimental Protocol: Synthesis from Methyl Formate

This protocol is adapted from a procedure published in Organic Syntheses.[11]

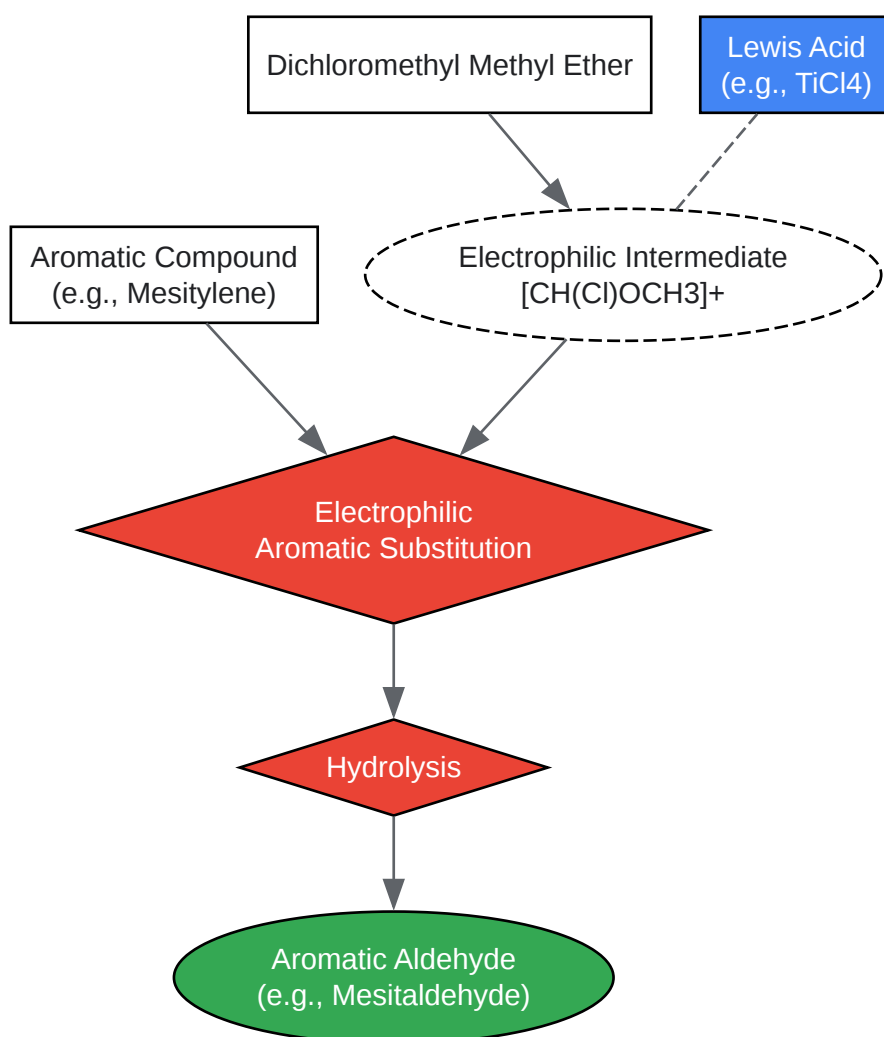
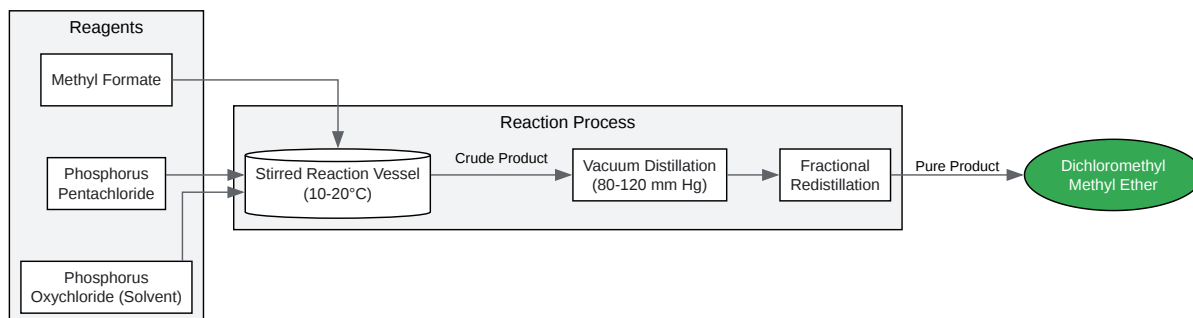
Materials:

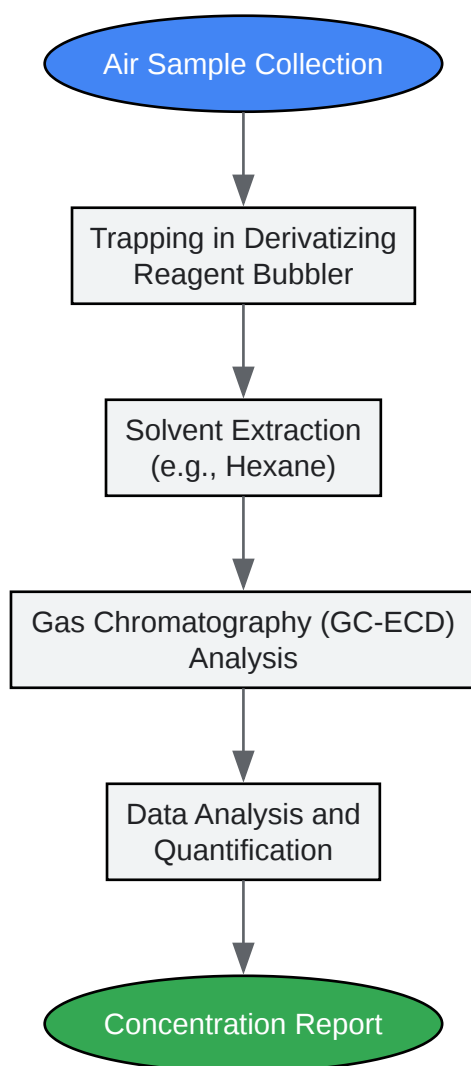
- Phosphorus pentachloride (PCl_5)
- Phosphorus oxychloride (POCl_3)
- Methyl formate (dried over sodium sulfate)
- Ice bath
- Three-necked flask equipped with a stirrer, reflux condenser, and dropping funnel
- Distillation apparatus

Procedure:

- In a 2-liter three-necked flask, prepare a suspension of 832 g (4.0 moles) of phosphorus pentachloride in 250 ml of phosphorus oxychloride.[\[11\]](#)
- Cool the flask in an ice bath to maintain a temperature of 10–20°C.[\[11\]](#)
- Slowly add 264 g (4.4 moles) of methyl formate to the stirred suspension over approximately 1.75 hours.[\[11\]](#)
- After the addition is complete, continue stirring the mixture at a temperature below 30°C for about 1 hour, or until all the phosphorus pentachloride has dissolved.[\[11\]](#)
- Replace the reflux condenser with a distilling head and distill the reaction mixture under reduced pressure (80–120 mm Hg) with a bath temperature of 50–65°C.[\[11\]](#)
- Collect the distillate in a receiver cooled to -10° to -20°C.[\[11\]](#)
- Redistill the collected fraction (boiling point 80-100°C) through a vacuum-jacketed column to obtain pure **dichloromethyl methyl ether** (boiling point 82–85.5°C).[\[11\]](#)

Safety Precautions: This reaction should be performed in a well-ventilated fume hood. All reagents are corrosive and moisture-sensitive. Appropriate personal protective equipment, including gloves, goggles, and a face shield, must be worn.[\[7\]](#)[\[8\]](#)





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